

Handling and storage guidelines for MC-Val-Cit-PAB-Retapamulin

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Compound of Interest

Compound Name: MC-Val-Cit-PAB-Retapamulin

Cat. No.: B15603036

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Application Notes and Protocols: MC-Val-Cit-PAB-Retapamulin

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed instructions for the proper handling, storage, and stability assessment of the antibody-drug conjugate (ADC) agent-linker, **MC-Val-Cit-PAB-Retapamulin**. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Introduction

MC-Val-Cit-PAB-Retapamulin is a key component in the development of Antibody-Drug Conjugates. It comprises the ribosome inhibitor Retapamulin, linked via a cathepsin B-cleavable MC-Val-Cit-PAB (Maleimidocaproyl-Valine-Citrulline-para-aminobenzyl) linker.^{[1][2][3]} The stability of this complex is paramount to its efficacy and safety in preclinical and clinical applications. The Val-Cit dipeptide linker is specifically designed to be cleaved by cathepsin B, a protease often overexpressed in the tumor microenvironment, thereby enabling targeted release of the cytotoxic Retapamulin payload.^{[2][3][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **MC-Val-Cit-PAB-Retapamulin** is presented below.

Property	Value
Molecular Formula	C ₅₈ H ₈₆ ClN ₇ O ₁₀ S
Molecular Weight	1108.86 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (100 mg/mL)[1]
CAS Number	1639793-15-9

Handling and Storage Guidelines

Proper handling and storage are critical to prevent degradation of **MC-Val-Cit-PAB-Retapamulin**.

Receiving and Initial Inspection

Upon receipt, visually inspect the vial for any signs of damage or compromised seals. The compound is shipped at room temperature for short durations, but it should be moved to its recommended storage condition immediately upon arrival.[1]

Storage Conditions

The recommended storage conditions for both the solid compound and its solutions are summarized in the table below.

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	Not specified	Sealed, away from moisture and light[1]
Stock Solution	-80°C	6 months	Sealed, away from moisture and light[1]
Stock Solution	-20°C	1 month	Sealed, away from moisture and light[1]

Note: It is crucial to use newly opened, anhydrous DMSO for reconstitution, as hygroscopic DMSO can significantly impact solubility.[1][6][7] To avoid repeated freeze-thaw cycles, which can lead to product inactivation, it is recommended to aliquot the stock solution into single-use volumes before storage.[1]

Experimental Protocols

Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **MC-Val-Cit-PAB-Retapamulin**.

Materials:

- **MC-Val-Cit-PAB-Retapamulin** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, single-use microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Allow the vial of solid **MC-Val-Cit-PAB-Retapamulin** to equilibrate to room temperature before opening to prevent condensation.

- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 0.0902 mL of DMSO to 1 mg of the compound.[1]
- Vortex the solution until the solid is completely dissolved. The use of an ultrasonic bath may be necessary to achieve full dissolution.[1]
- Aliquot the stock solution into single-use tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1]

The following table provides volumes of DMSO needed to prepare different concentrations of stock solutions.

Desired Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	0.9018 mL	4.5091 mL	9.0183 mL
5 mM	0.1804 mL	0.9018 mL	1.8037 mL
10 mM	0.0902 mL	0.4509 mL	0.9018 mL

In Vitro Stability Assessment in Plasma

This protocol provides a general framework for assessing the stability of the MC-Val-Cit-PAB linker in plasma.

Objective: To evaluate the premature release of Retapamulin from the ADC construct in plasma.

Materials:

- **MC-Val-Cit-PAB-Retapamulin** stock solution
- Human, mouse, or rat plasma
- Phosphate-buffered saline (PBS)

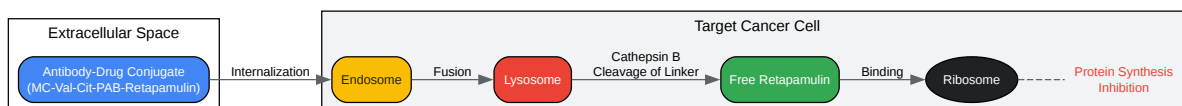
- Incubator at 37°C
- Analytical method for detection (e.g., LC-MS/MS)

Procedure:

- Spike the **MC-Val-Cit-PAB-Retapamulin** stock solution into pre-warmed plasma at a defined final concentration.
- Incubate the plasma samples at 37°C.
- Collect aliquots at various time points (e.g., 0, 1, 4, 8, 24, 48 hours).
- At each time point, immediately process the sample to stop any further degradation, for example, by protein precipitation with a cold organic solvent (e.g., acetonitrile).
- Analyze the samples using a validated analytical method to quantify the amount of intact **MC-Val-Cit-PAB-Retapamulin** and any released Retapamulin.
- Plot the concentration of the intact compound over time to determine its plasma stability.

Visualizations

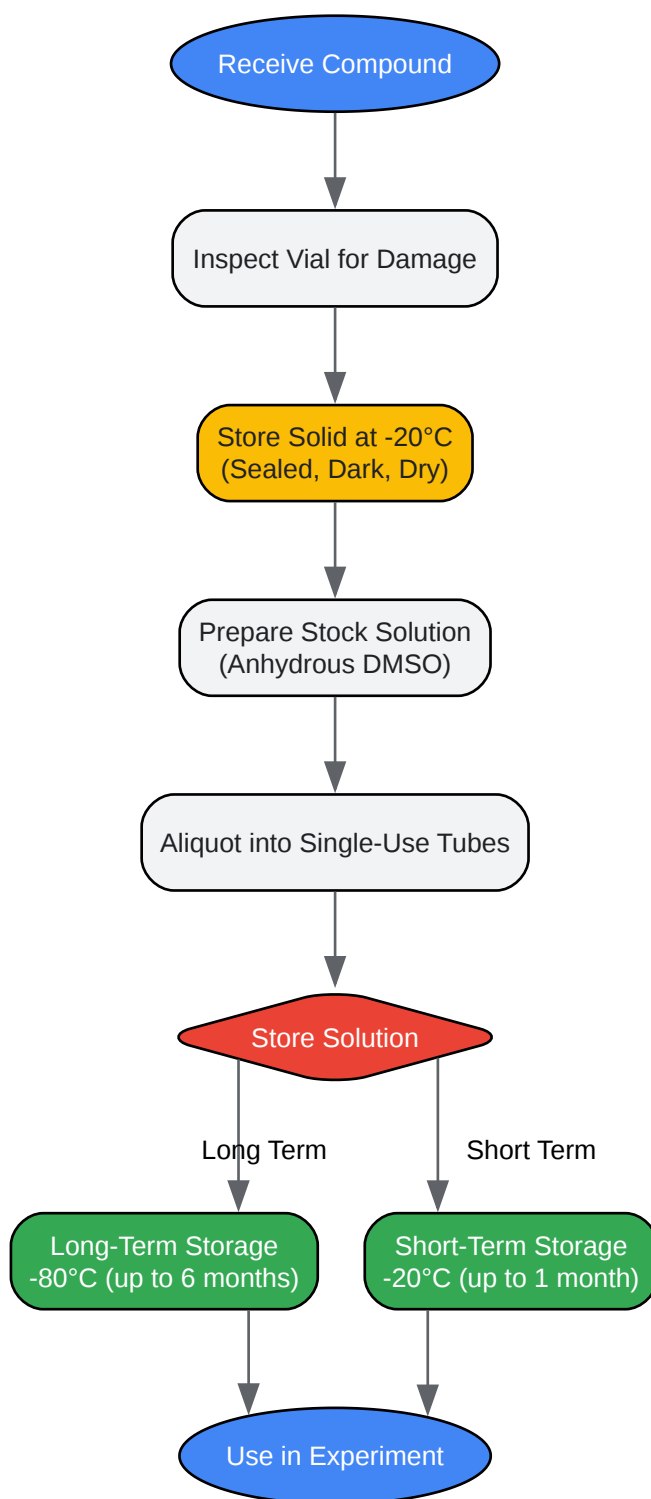
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action of an ADC utilizing the **MC-Val-Cit-PAB-Retapamulin** construct.

Experimental Workflow for Handling and Storage



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Caption: Recommended workflow for the handling and storage of **MC-Val-Cit-PAB-Retapamulin**.

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